

leico-4F: A Technical Guide to its Material Safety Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *leico-4F*
Cat. No.: *B13400239*

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Introduction

leico-4F, with the CAS Number 2089044-02-8, is a non-fullerene acceptor (NFA) utilized in the fabrication of high-performance organic solar cells and panchromatic organic photodetectors. Its chemical formula is $C_{114}H_{114}F_4N_4O_4S_4$.^[1] Given its application in laboratory and industrial settings, understanding its safety and toxicity profile from a material handling perspective is crucial. This guide summarizes the available safety data, handling procedures, and emergency protocols.

Hazard Identification and Classification

According to the Safety Data Sheet (SDS) provided by suppliers, **leico-4F** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.^[2]

Table 1: Hazard Classification

Regulation	Classification
Regulation (EC) No. 1272/2008	Not a hazardous substance or mixture[2]
PBT/vPvB Assessment	Does not contain components considered to be persistent, bioaccumulative and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **leico-4F** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **leico-4F**

Property	Value	Source
Appearance	Dark solid powder/crystals	[2]
Molecular Formula	$C_{114}H_{114}F_4N_4O_4S_4$	[1]
Molecular Weight	1808.40 g/mol	[1]
Solubility	Information not available	[2]
Flash Point	Not applicable	[1]
Storage Class Code	11 - Combustible Solids	[1]
WGK (Water Hazard Class)	3	[1]

Experimental Protocols for Safe Handling

The following protocols are based on the information provided in the Safety Data Sheet for **leico-4F**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields.
- Skin Protection: Handle with gloves.
- Respiratory Protection: Not required under normal conditions of use.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place.

First Aid Measures

In case of exposure, the following first aid measures are recommended.

Table 3: First Aid Measures

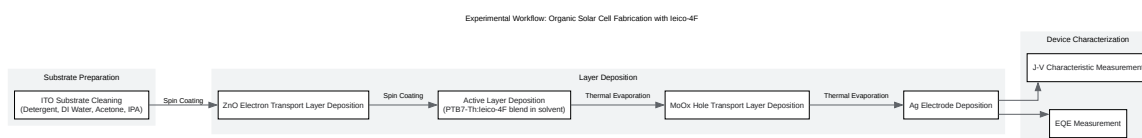
Exposure Route	First Aid Procedure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Toxicological Information

The Safety Data Sheet for **leico-4F** does not list any specific toxicological data. It is stated that a chemical safety assessment has not been carried out.[2] The absence of a hazardous classification suggests a low acute toxicity profile under normal handling conditions. However, as with any chemical, unnecessary exposure should be avoided.

leico-4F in Organic Solar Cells: An Application Workflow

leico-4F functions as a non-fullerene acceptor in the active layer of organic solar cells. The following diagram illustrates a typical experimental workflow for fabricating such a device.



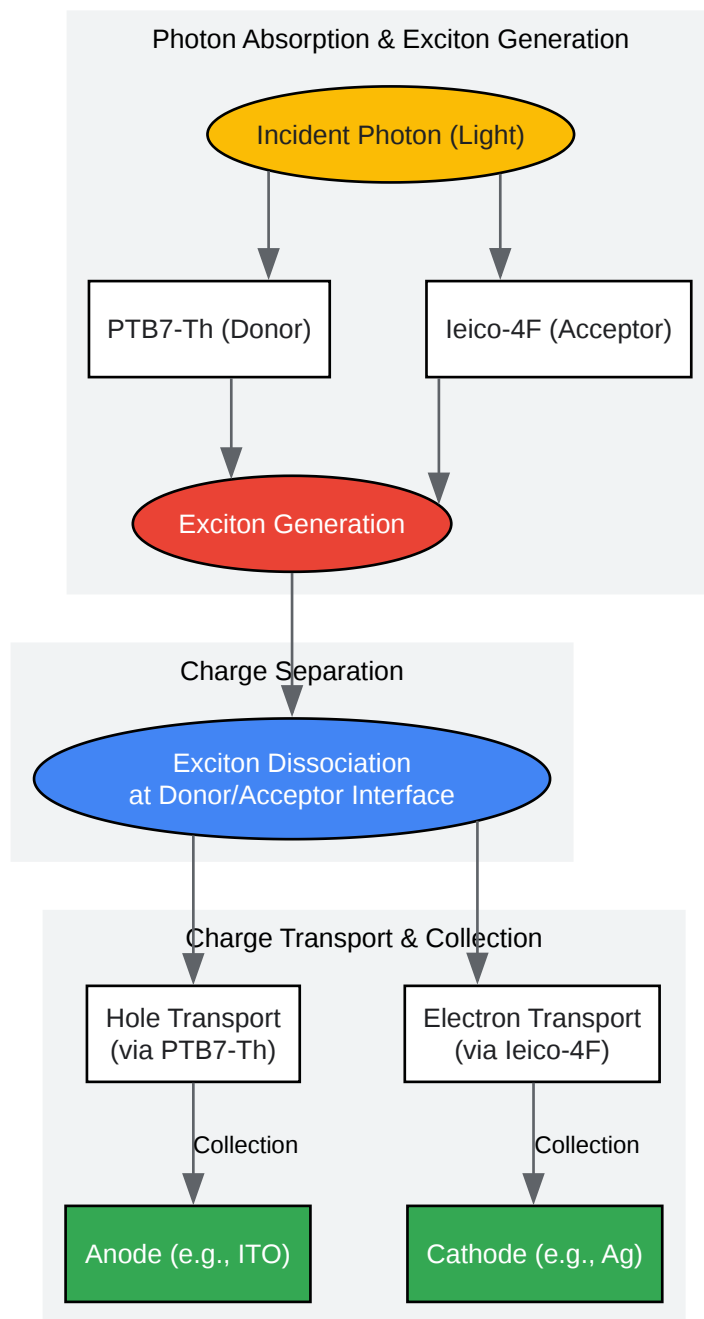
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Caption: Workflow for fabricating an organic solar cell using **leico-4F**.

Functional Pathway of leico-4F in an Organic Solar Cell

The primary role of **leico-4F** in an organic solar cell is to facilitate the generation and transport of charge carriers (electrons) upon light absorption. The following diagram illustrates this process.

Charge Generation and Transport Pathway in a PTB7-Th:leico-4F Solar Cell



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Caption: Role of **leico-4F** in charge generation and transport in an organic solar cell.

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References

- 1. IEICO-4F $\geq 99\%$ | Sigma-Aldrich [sigmaaldrich.com]
- 2. downloads.ossila.com [downloads.ossila.com]
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